Application Notes and Protocols for Catalytic Applications Involving Methanesulfonyl Chloride

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Compound of Interest	
Compound Name:	*(methylsulfonyl)methanesulfonyl chloride*
CAS No.:	*22317-89-1*
Cat. No.:	*B1296614*

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Disclaimer: The following application notes and protocols pertain to methanesulfonyl chloride (MsCl), also known as mesyl chloride. The initial request for "**(methylsulfonyl)methanesulfonyl chloride**" did not yield information on a compound with that specific name in the context of catalytic applications, suggesting a possible misnomer for the widely used methanesulfonyl chloride.

Methanesulfonyl chloride (CH_3SO_2Cl) is a highly reactive organosulfur compound that serves as a versatile reagent and catalyst in a multitude of organic syntheses, particularly within the pharmaceutical and agrochemical industries.[1][2] Its primary function is to introduce the methanesulfonyl (mesyl) group, which is an excellent leaving group, thereby facilitating various nucleophilic substitution and elimination reactions.[1][3] It also acts as a catalyst in certain reactions like esterification and polymerization.[4]

Key Catalytic and Mediated Reactions

Methanesulfonyl chloride is instrumental in several key transformations:

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- Mesylation of Alcohols: The conversion of alcohols to alkyl mesylates is a cornerstone application.[3] This reaction transforms a poor leaving group (hydroxyl) into a highly effective one (mesylate), enabling subsequent nucleophilic substitution (S_n2) or elimination (E2) reactions.[3][5] This is a critical step in the synthesis of various active pharmaceutical ingredients (APIs), including antiretrovirals and antifungals.[3]

- Sulfonamide Formation: MsCl readily reacts with primary and secondary amines to form stable methanesulfonamides.[3][5] This functionality is a key structural component in many "sulfa" drugs, such as the antibacterial agent sulfamethoxazole.[3] The resulting sulfonamides are notably resistant to hydrolysis under both acidic and basic conditions.[5]

- Activation of Carboxylic Acids and Phenols: Methanesulfonyl chloride can be employed to activate carboxylic acids for further transformations and to activate phenols for substitution reactions.[1][3]

- Formation of Heterocycles: In the presence of a base, MsCl can undergo elimination to form the highly reactive intermediate, sulfene ($CH_2=SO_2$).[5][6] Sulfene can then participate in cycloaddition reactions to generate various heterocyclic structures, such as five-membered sultones from α-hydroxyketones.[5]

Quantitative Data Summary

The efficiency of reactions involving methanesulfonyl chloride is often high, as summarized in the table below.

Reaction Type	Substrate	Product	Typical Yield (Lab-scale)	Typical Yield (Industrial)	Reference
Mesylation	Alcohols	Alkyl Mesylates	90–98%	85–95%	[3]
Sulfonamide Formation	Amines	Sulfonamides	80–95%	75–90%	[3]

Experimental Protocols

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Protocol 1: General Procedure for the Mesylation of a Primary Alcohol

This protocol outlines a typical procedure for the conversion of a primary alcohol to its corresponding mesylate, a common step in drug development for introducing a good leaving group.

Materials:

- Primary alcohol
- Methanesulfonyl chloride (MsCl)
- Triethylamine (TEA) or Pyridine
- Dichloromethane (DCM) or Acetonitrile
- Stir plate and magnetic stir bar
- Round-bottom flask
- Ice bath
- Standard glassware for workup and purification

Procedure:

- Dissolve the primary alcohol in an appropriate solvent (e.g., DCM) in a round-bottom flask equipped with a magnetic stir bar.
- Cool the solution to 0°C using an ice bath.
- Add triethylamine (typically 1.1 to 1.5 equivalents) to the solution and stir for 5-10 minutes.
- Slowly add methanesulfonyl chloride (typically 1.1 to 1.2 equivalents) dropwise to the reaction mixture, ensuring the temperature remains at or below 5°C.

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- Allow the reaction to stir at 0°C for 30 minutes, then warm to room temperature and stir for an additional 1-2 hours, or until TLC analysis indicates complete consumption of the starting material.
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude alkyl mesylate.
- Purify the crude product by column chromatography if necessary.

Workflow Diagram for Mesylation of an Alcohol

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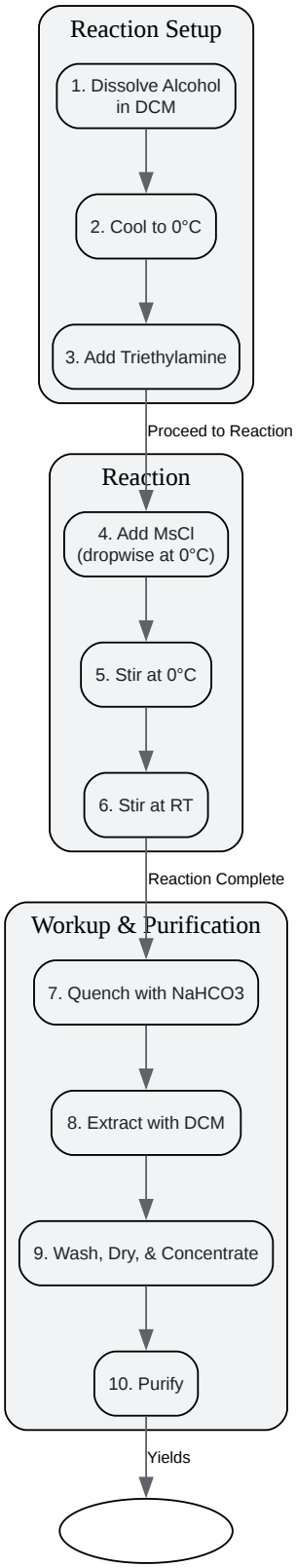

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Caption: Workflow for the mesylation of a primary alcohol.

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Protocol 2: General Procedure for the Formation of a Sulfonamide from a Primary Amine

This protocol details the synthesis of a sulfonamide from a primary amine and methanesulfonyl chloride, a common linkage in pharmaceutical compounds.

Materials:

- Primary amine
- Methanesulfonyl chloride (MsCl)
- Aqueous or organic base (e.g., Pyridine, NaOH)
- Dichloromethane (DCM), Tetrahydrofuran (THF), or Dimethylformamide (DMF)
- Stir plate and magnetic stir bar
- Round-bottom flask
- Ice bath (optional, depending on amine reactivity)
- Standard glassware for workup and purification

Procedure:

- Dissolve the primary amine in a suitable solvent (e.g., THF) in a round-bottom flask.
- Add the base (e.g., pyridine, typically 1.5 to 2.0 equivalents).
- Cool the mixture to 0°C if the amine is highly reactive.
- Slowly add methanesulfonyl chloride (typically 1.0 to 1.1 equivalents) to the stirred solution.
- Allow the reaction to proceed at 0-40°C, monitoring by TLC for the disappearance of the starting amine.

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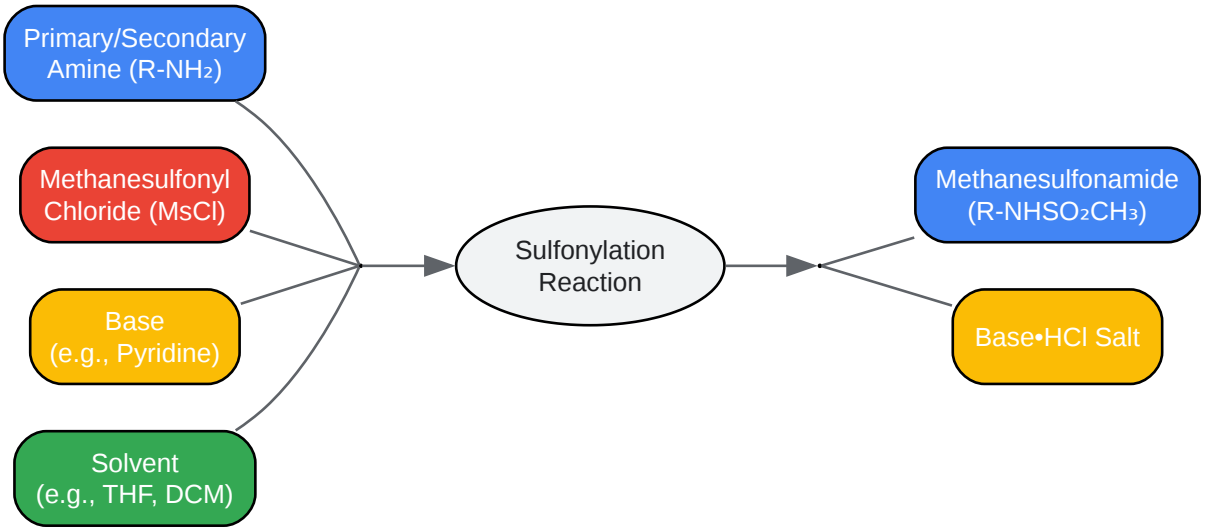
- Once the reaction is complete, dilute the mixture with water and a suitable organic solvent (e.g., ethyl acetate).
- Transfer to a separatory funnel, separate the layers, and extract the aqueous phase with the organic solvent.
- Combine the organic extracts, wash with dilute acid (e.g., 1M HCl) to remove excess base, followed by a wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent in vacuo.
- Recrystallize or purify the crude sulfonamide by column chromatography as needed.

Logical Relationship Diagram for Sulfonamide Formation



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Caption: Reactants and products in sulfonamide synthesis.

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